

An In-depth Technical Guide to N-ethylcarbamoyl chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-ethylcarbamoyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-ethylcarbamoyl chloride**, a key reagent in synthetic chemistry. It covers its chemical properties, synthesis, reactivity, and significant applications in the pharmaceutical and agrochemical industries. This document is intended to serve as a detailed resource for professionals engaged in chemical research and development.

Chemical Identity and Properties

N-ethylcarbamoyl chloride, as per the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is the standardized name for this compound.[1] It belongs to the class of organic compounds known as carbamoyl chlorides, which are characterized by the $R_2NC(O)Cl$ functional group.[2] These compounds are valuable intermediates in organic synthesis due to the high reactivity of the electrophilic carbonyl chloride group.[2] **N-ethylcarbamoyl chloride** is a moisture-sensitive, colorless to pale yellow liquid that is soluble in nonpolar organic solvents.[2]

Table 1: Chemical Properties of **N-ethylcarbamoyl chloride**

Property	Value	Source
IUPAC Name	N-ethylcarbamoyl chloride	[1]
CAS Number	41891-13-8	[1][2]
Molecular Formula	C ₃ H ₆ ClNO	[1][2]
Molecular Weight	107.54 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid	[2]
Density	1.101 g/cm ³	[2]
InChI Key	PJLHXSBKGRJXHA-UHFFFAOYSA-N	[1]
SMILES	CCNC(=O)Cl	[1]

Synthesis and Experimental Protocols

Carbamoyl chlorides are typically synthesized by reacting a corresponding amine with phosgene or a phosgene equivalent like triphosgene.[3] The following is a representative experimental protocol for the synthesis of a structurally similar compound, which can be adapted for **N-ethylcarbamoyl chloride**.

Experimental Protocol: Synthesis of N-ethylcarbamoyl chloride

This protocol is based on the synthesis of N-ethyl-N-methylcarbamoyl chloride and is adapted for **N-ethylcarbamoyl chloride**.

Materials:

- Ethylamine
- Triphosgene (bis(trichloromethyl) carbonate)
- Sodium bicarbonate

- Dichloromethane (DCM)
- Water
- Nitrogen gas supply
- Standard laboratory glassware (three-neck round-bottom flask, dropping funnel, condenser, magnetic stirrer)

Procedure:

- A three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser connected to a nitrogen inlet is charged with sodium bicarbonate and dichloromethane.
- Triphosgene is carefully added to the slurry under a nitrogen atmosphere.
- The mixture is cooled to 10-15°C using an ice bath.
- A solution of ethylamine in dichloromethane is added dropwise to the reaction mixture over a period of 2 hours, maintaining the temperature between 10-15°C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 3 hours.
- The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is filtered to remove the sodium chloride byproduct.
- The filtrate is then concentrated under reduced pressure to yield **N-ethylcarbamoyl chloride** as a liquid.

Safety Precautions: Phosgene and its equivalents like triphosgene are highly toxic and should be handled with extreme caution in a well-ventilated fume hood. Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles, must be worn.

Chemical Reactivity and Applications

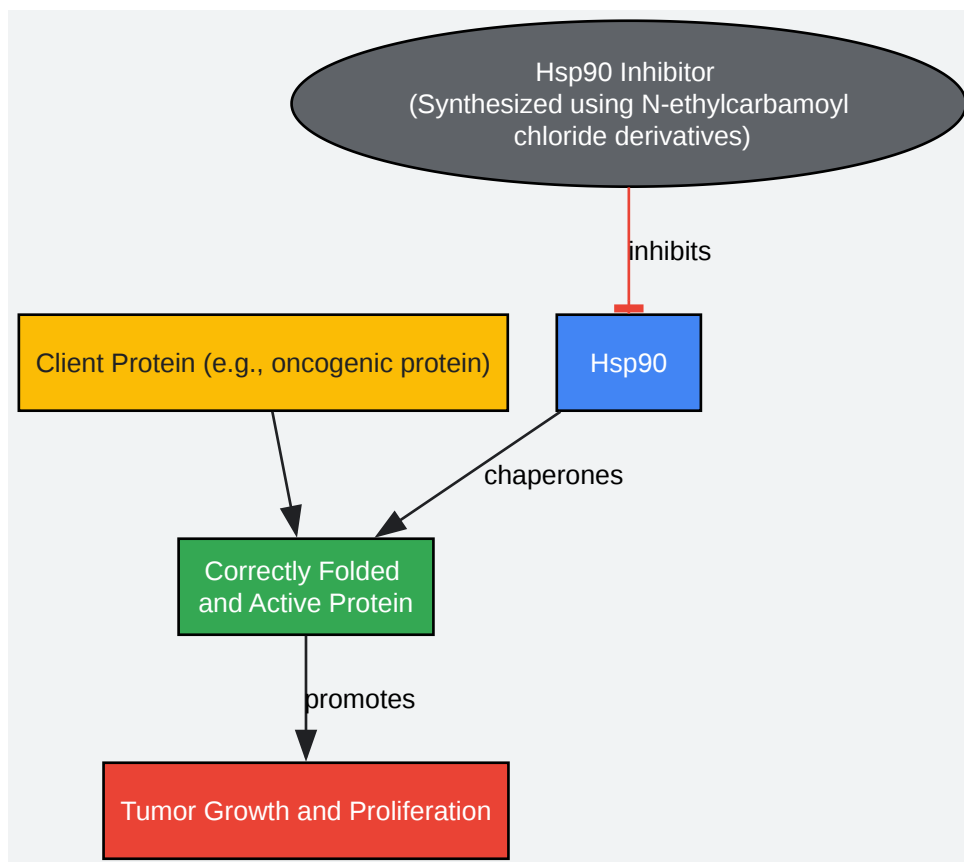
The primary reactivity of **N-ethylcarbamoyl chloride** is centered on the electrophilic carbonyl carbon. This allows it to readily undergo nucleophilic substitution reactions with a variety of nucleophiles, such as amines, alcohols, and thiols.[2] This reactivity makes it a crucial building block for introducing the N-ethylcarbamoyl moiety into more complex molecules.[2]

Caption: General Nucleophilic Substitution Reaction of **N-ethylcarbamoyl chloride**.

Role in Pharmaceutical Synthesis

N-ethylcarbamoyl chloride is a vital intermediate in the synthesis of various pharmaceutical agents.[2] The N-ethylcarbamoyl group can significantly influence the pharmacological profile of a molecule.[2] It is used in the synthesis of:

- Benzamide derivatives: These serve as precursors for a range of therapeutic agents.[2]
- Hsp90 Inhibitors: Heat shock protein 90 (Hsp90) is a molecular chaperone that is a target in cancer therapy. **N-ethylcarbamoyl chloride** is used in the synthesis of some Hsp90 inhibitors.[2]
- Rivastigmine: A related compound, N-ethyl-N-methylcarbamoyl chloride, is a key intermediate in the synthesis of Rivastigmine, a drug used to treat dementia associated with Alzheimer's and Parkinson's diseases.[4][5]



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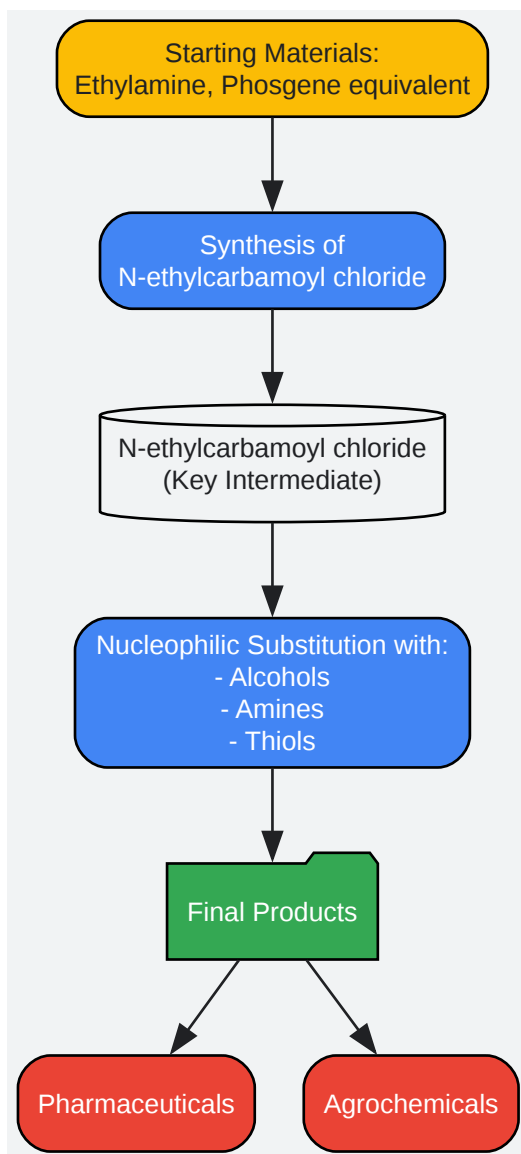
Caption: Simplified Hsp90 Inhibition Pathway.

Role in Agrochemical Synthesis

This class of compounds also serves as precursors in the production of agrochemicals.[2] For instance, they are used in the synthesis of thiocarbamate herbicides through reaction with thiols.[2]

Synthetic Workflow

The general utility of **N-ethylcarbamoyl chloride** as a synthetic intermediate can be visualized in the following workflow.



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- To cite this document: BenchChem. [An In-depth Technical Guide to N-ethylcarbamoyl chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054608#iupac-name-for-n-ethylcarbamoyl-chloride]

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